

# Application Note: HPLC-Based Quantification of Arctiin in Plant Extracts

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## Compound of Interest

Compound Name: *Arctiin*

Cat. No.: *B8068930*

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## Introduction

**Arctiin**, a prominent lignan found in plants of the *Arctium* genus (burdock), has garnered significant interest in the pharmaceutical and nutraceutical industries due to its diverse pharmacological activities. These activities include anti-inflammatory, anti-cancer, and anti-viral properties. Accurate and reliable quantification of **Arctiin** in plant extracts is crucial for quality control, standardization of herbal products, and pharmacokinetic studies. This application note presents a detailed, validated High-Performance Liquid Chromatography (HPLC) method for the quantification of **Arctiin** in plant extracts.

## Principle

This method utilizes Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection for the separation and quantification of **Arctiin**. The stationary phase, a C18 column, retains the nonpolar analyte, **Arctiin**. A mobile phase consisting of a mixture of methanol and water is used to elute **Arctiin** from the column. The concentration of **Arctiin** in the sample is determined by comparing the peak area of the analyte to a calibration curve generated from known concentrations of an **Arctiin** standard. The detection wavelength is set at 280 nm, which is the maximum absorbance wavelength for **Arctiin**.

## Experimental Protocols

## Equipment and Reagents

- Equipment:
  - High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector
  - Kromasil C18 column (250 x 4.6 mm, 5 µm) or equivalent[1]
  - Ultrasonic bath
  - Analytical balance
  - Volumetric flasks (10 mL, 50 mL)
  - Syringes and 0.45 µm syringe filters
- Reagents:
  - **Arctiin** reference standard (>98% purity)
  - Methanol (HPLC grade)[1]
  - Water (HPLC grade)[1]
  - Plant extract samples

## Preparation of Standard Solutions

- Stock Standard Solution (0.63 mg/mL): Accurately weigh 6.3 mg of **Arctiin** reference standard and dissolve it in a 10 mL volumetric flask with methanol.[1] Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with methanol to achieve concentrations in the desired linear range (e.g., 1.575 to 4.725 µg/mL).[1]

## Preparation of Plant Extract Samples

- Extraction: Accurately weigh 0.5 g of the powdered plant material and place it in a 50 mL conical flask.
- Add 50 mL of methanol to the flask.
- Perform ultrasonic extraction for 30 minutes.
- Filter the extract through Whatman No. 1 filter paper.
- Evaporate the filtrate to dryness using a rotary evaporator or a water bath.
- Reconstitute the dried extract in a 10 mL volumetric flask with methanol.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

## HPLC Chromatographic Conditions

The HPLC analysis is performed using the following conditions:

Parameter	Value
Column	Kromasil C18 (250 x 4.6 mm, 5 µm)
Mobile Phase	Methanol: Water (55:45, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection Wavelength	280 nm
Column Temperature	Ambient

## Data Analysis and Quantification

- Construct a calibration curve by plotting the peak area of the **Arctiin** standard solutions against their corresponding concentrations.
- Perform a linear regression analysis on the calibration curve to obtain the equation of the line ( $y = mx + c$ ) and the correlation coefficient ( $r^2$ ). An  $r^2$  value > 0.999 is considered acceptable.

- Inject the prepared plant extract sample into the HPLC system.
- Identify the **Arctiin** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Calculate the concentration of **Arctiin** in the sample using the regression equation from the calibration curve.

## Method Validation Data

The described HPLC method was validated for linearity, accuracy (recovery), and precision.

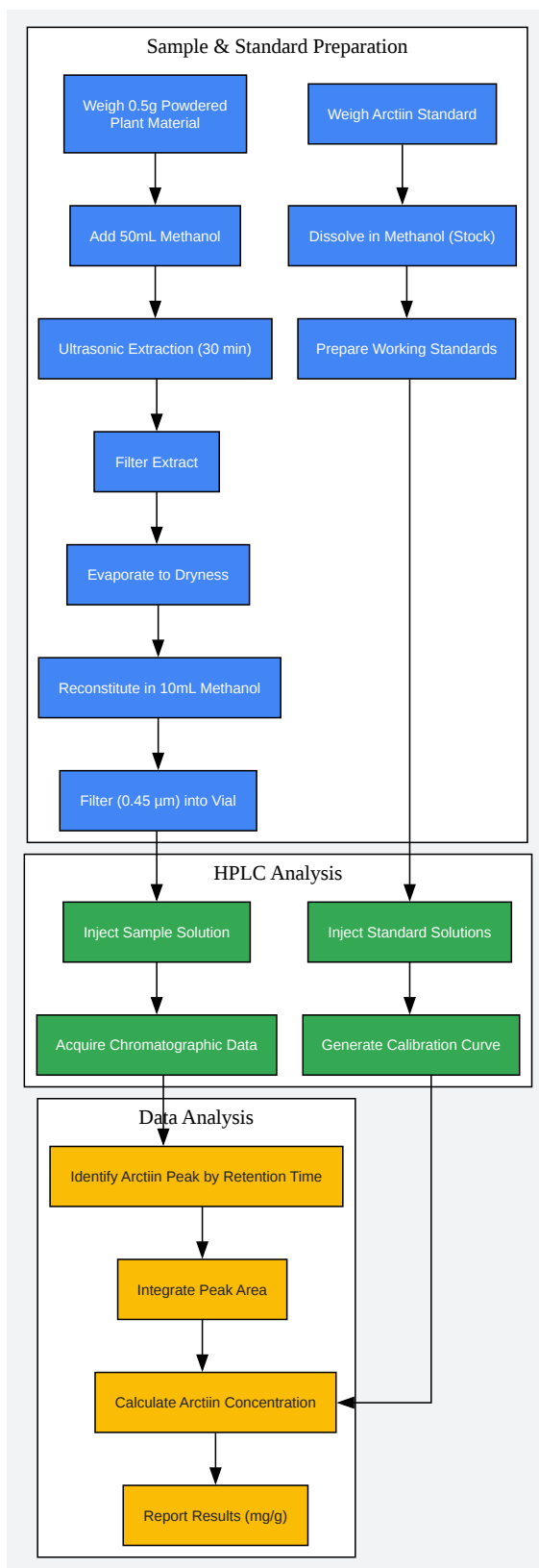
Validation Parameter	Result
Linearity Range	1.575 - 4.725 µg
Correlation Coefficient (r)	0.9995
Average Recovery	101.55%
Precision (RSD)	2.23%
Stability	Samples are stable for 24 hours

## Quantitative Results of Arctiin in Plant Extracts

The validated method was applied to determine the **Arctiin** content in a sample of *Arctium tomentosum* Mill.

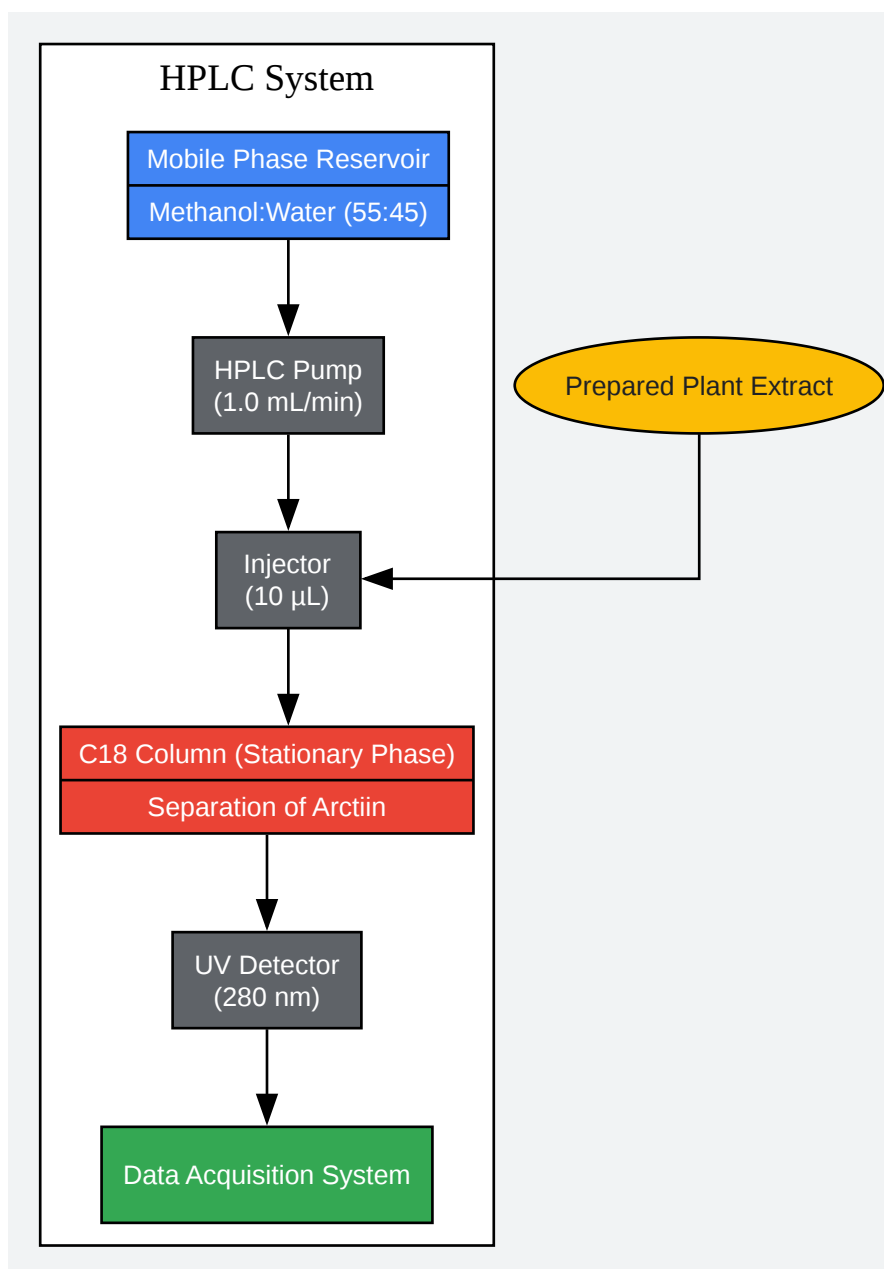
Plant Material	Arctiin Content (mg/g)
<i>Arctium tomentosum</i> Mill.	10.69

## Visualizations



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Figure 1. Experimental workflow for HPLC quantification of **Arctiin**.



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Figure 2. Principle of HPLC-based quantification of **Arctiin**.

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## References

- 1. researchgate.net [researchgate.net]
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